

Synthesis and Characterization of Ozenoxacin-d3: A Technical Guide

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Compound of Interest

Compound Name: Ozenoxacin-d3 (hydrochloride)

Cat. No.: B12405208

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Executive Summary

Ozenoxacin (1-cyclopropyl-8-methyl-7-[5-methyl-6-(methylamino)pyridin-3-yl]-4-oxo-1,4-dihydroquinoline-3-carboxylic acid) is a non-fluorinated quinolone antibiotic utilized for the topical treatment of impetigo.[1] In pharmacokinetic (PK) and toxicological studies, precise quantification of Ozenoxacin in complex biological matrices (plasma, skin homogenates) is critical.

This guide details the synthesis and characterization of Ozenoxacin-d3, the stable isotope-labeled internal standard (SIL-IS) required for LC-MS/MS bioanalysis.[1] The deuterium label is strategically placed on the

-methyl group of the aminopyridine side chain (

-CD

), ensuring metabolic stability and minimal kinetic isotope effects while providing a +3 Da mass shift (

364

367).

Retrosynthetic Analysis

The synthesis of Ozenoxacin-d3 is designed to be convergent, utilizing a Pd-catalyzed Suzuki-Miyaura cross-coupling between a Quinolone Core and a Deuterated Pyridine Side Chain.^[1] This modular approach allows for the efficient introduction of the expensive deuterium label late in the synthesis or on a smaller fragment, maximizing yield and cost-efficiency.

Strategic Disconnection

- Bond Formed: C-C bond between C7 of the quinolone and C3 of the pyridine ring.
- Key Intermediate A (Quinolone): Ethyl 7-bromo-1-cyclopropyl-8-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate.^[1]
- Key Intermediate B (Pyridine): (5-Methyl-6-(methylamino-d3)pyridin-3-yl)boronic acid (protected).^[1]

Figure 1: Retrosynthetic strategy for Ozenoxacin-d3 construction.

Detailed Synthetic Protocols

Module A: Synthesis of the Deuterated Pyridine Block

This module focuses on installing the isotopic label using Methylamine-d3 hydrochloride.^[1]

Reagents:

- 2,5-Dibromo-3-methylpyridine (CAS: 3430-18-0)^[1]
- Methylamine-d3 hydrochloride (CAS: 7436-22-8, >99 atom % D)^[1]
- Bis(pinacolato)diboron (
)^[1]
- Pd(dppf)Cl

^[1]

Step A1: Nucleophilic Aromatic Substitution (S_NAr)

- Setup: In a pressure tube, dissolve 2,5-dibromo-3-methylpyridine (1.0 eq) in anhydrous ethanol or NMP.
- Addition: Add Methylamine-d₃ hydrochloride (1.2 eq) and Diisopropylethylamine (DIPEA, 2.5 eq).
- Reaction: Seal the tube and heat to 80–100°C for 12 hours. The bromine at C2 is activated by the adjacent nitrogen and is selectively displaced over the C5 bromine.
- Workup: Cool to RT, concentrate under reduced pressure. Dilute with EtOAc, wash with water and brine. Dry over Na

SO

.

- Purification: Silica gel chromatography (Hexane/EtOAc) yields 5-bromo-3-methyl-N-(methyl-d₃)pyridin-2-amine.[\[1\]](#)

Step A2: Protection (Optional but Recommended) To prevent catalyst poisoning during borylation, protect the secondary amine.

- React the amine from A1 with Di-tert-butyl dicarbonate (Boc O) and DMAP in DCM to yield the N-Boc derivative.[\[1\]](#)

Step A3: Miyaura Borylation[\[1\]](#)

- Setup: Combine the N-Boc-5-bromo-pyridine (1.0 eq), Bis(pinacolato)diboron (1.1 eq), and Potassium acetate (KOAc, 3.0 eq) in 1,4-dioxane.
- Catalyst: Degas with nitrogen for 15 min. Add Pd(dppf)Cl (0.05 eq).[\[1\]](#)
- Reaction: Heat at 90°C for 4-6 hours.

- Product: tert-butyl (5-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-3-methylpyridin-2-yl) (methyl-d3)carbamate.

Module B: Coupling and Deprotection

Reagents:

- Ethyl 7-bromo-1-cyclopropyl-8-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate (Prepared via standard Gould-Jacobs reaction or commercially sourced).[\[1\]](#)

- Pd(PPh

)

- Na

CO

[\[1\]](#)[\[2\]](#)

Step B1: Suzuki-Miyaura Coupling

- Mix: Dissolve the Quinolone bromide (1.0 eq) and the Pyridine boronate (from A3, 1.1 eq) in DME/Water (4:1).

- Base: Add Na

CO

(2.0 eq).[\[1\]](#)

- Catalyst: Add Pd(PPh

)

(0.05 eq) under nitrogen atmosphere.

- Conditions: Reflux (90°C) for 16 hours.

- Workup: Filter through Celite, extract with DCM. Purify via column chromatography to obtain the Protected Ozenoxacin-d3 Ester.

Step B2: Global Deprotection (Hydrolysis)[\[1\]](#)

- Hydrolysis: Dissolve the intermediate in a mixture of THF/MeOH (1:1). Add 1M NaOH (3.0 eq).[\[1\]](#) Stir at 50°C for 2 hours (saponifies the ethyl ester).
- Boc Removal: Acidify carefully with 1M HCl to pH ~2. Stir at RT for 1 hour (removes Boc group and precipitates the product).
- Isolation: Filter the resulting solid. Wash with water and cold ethanol. Recrystallize from Acetonitrile/Water if necessary.[\[1\]](#)
- Final Product: Ozenoxacin-d3.

Figure 2: Step-by-step synthetic workflow for Ozenoxacin-d3.

Characterization & Quality Control

To validate the identity and purity of Ozenoxacin-d3 for use as an Internal Standard, the following criteria must be met.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (DMSO-d₆, 400 MHz):
 - The spectrum will be identical to non-labeled Ozenoxacin EXCEPT for the disappearance of the singlet corresponding to the -methyl group at approximately 2.90 - 3.00 ppm.[\[1\]](#)
 - The -methyl signals (quinoline-C8 and pyridine-C5) will remain as singlets around

2.1 - 2.8 ppm.[1]

- Aromatic protons:

7.0 - 9.0 ppm region.[1]

- Mass Spectrometry (HRMS):

- Parent (Ozenoxacin): [M+H]

= 364.1656[1]

- Target (Ozenoxacin-d3): [M+H]

= 367.1844 (Theoretical).[1]

- Isotopic Purity: >99% d3 enrichment is required to prevent "cross-talk" with the analyte channel (M+0).

HPLC Purity

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100 x 4.6 mm, 3.5 µm).
- Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B).
- Criteria: >98% purity by UV (254 nm).

Bioanalytical Application (LC-MS/MS)

Ozenoxacin-d3 is used to normalize matrix effects and recovery variations during the quantification of Ozenoxacin in skin and plasma samples.[1]

Method Parameters

- Instrumentation: Triple Quadrupole MS (e.g., Sciex 6500+ or Waters Xevo TQ-S).[1]
- Ionization: Electrospray Ionization (ESI), Positive Mode.[3]
- MRM Transitions:

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Role
Ozenoxacin	364.2	346.2 / 261.1	30 / 45	Quantifier / Qualifier
Ozenoxacin-d3	367.2	349.2	30	Internal Standard

Note: The product ion 349.2 corresponds to the loss of water (18 Da) or similar fragmentation retaining the deuterated side chain.

Figure 3: Bioanalytical workflow utilizing Ozenoxacin-d3.

References

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